

# Long-term stability and storage conditions for Sodium 3-hydroxybutyrate powder.

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## Compound of Interest

Compound Name: Sodium 3-hydroxybutyrate

Cat. No.: B145789

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## Technical Support Center: Sodium 3-hydroxybutyrate Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability and proper storage of **Sodium 3-hydroxybutyrate** powder.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage temperature for **Sodium 3-hydroxybutyrate** powder?

A1: For optimal long-term stability, it is recommended to store **Sodium 3-hydroxybutyrate** powder at -20°C.[1][2] Storage at this temperature can ensure stability for at least two to four years.[1][2] For shorter periods, storage at 4°C or in a dry place below 25°C is also acceptable.[3][4]

Q2: The powder in my container has formed clumps. What is the cause and is the product still usable?

A2: **Sodium 3-hydroxybutyrate** is described as a hygroscopic powder, meaning it readily absorbs moisture from the air.[3][5] Clumping is a common sign of moisture absorption. To minimize this, always handle the powder in a low-humidity environment and ensure the

container is tightly sealed immediately after use.<sup>[5][6]</sup> If clumping has occurred, it is crucial to verify the purity and water content of the powder before use in sensitive experiments, as moisture can affect its stability and your experimental outcomes.

Q3: What is the expected shelf life of **Sodium 3-hydroxybutyrate** powder?

A3: The shelf life can vary depending on the storage conditions. When stored at -20°C, the powder is stable for at least two years, with some sources indicating stability for four years or more.<sup>[1][2]</sup> Under less stringent conditions, such as below 25°C in a dry place, a shelf life of 23 to 24 months is reported.<sup>[3][7]</sup>

Q4: Can I store **Sodium 3-hydroxybutyrate** in an aqueous solution?

A4: It is not recommended to store **Sodium 3-hydroxybutyrate** in aqueous solutions for more than one day.<sup>[2]</sup> For best results, solutions should be prepared fresh before each experiment. If you must prepare a stock solution, it is advisable to do so in an organic solvent like ethanol (at approximately 5 mg/ml) and purge the solution with an inert gas.<sup>[2]</sup>

Q5: What are the main factors that can cause the degradation of **Sodium 3-hydroxybutyrate** powder?

A5: The primary factors that can lead to degradation are exposure to moisture, light, and incompatible materials like strong oxidizing agents.<sup>[1][5]</sup> The powder is hygroscopic and should be protected from moist air.<sup>[5]</sup>

## Troubleshooting Guide

Problem	Potential Cause	Recommended Action
Powder appears discolored or has an unusual odor.	Chemical degradation due to improper storage (e.g., exposure to light, high temperatures, or contaminants).	Do not use the powder. Contact the supplier for a replacement. Review your storage procedures to ensure they align with the recommended guidelines.
Inconsistent experimental results using different batches of the powder.	Variability in purity or water content between batches. Degradation of an older batch.	Qualify each new batch of powder before use. Perform a stability test on older batches if there are concerns about degradation.
Difficulty dissolving the powder.	The powder may have absorbed a significant amount of moisture, leading to aggregation.	Before weighing, ensure the powder is at room temperature to prevent condensation. If solubility issues persist, consider drying a small amount of the powder under vacuum, but be aware this may alter its crystalline structure. It is best to perform a quality control check.

## Long-Term Stability Data

The stability of **Sodium 3-hydroxybutyrate** powder is highly dependent on the storage conditions. The following table summarizes the recommended storage conditions and expected shelf life from various sources.

Storage Temperature	Relative Humidity	Packaging	Shelf Life	Source
Below 25°C	Dry	White polypropylene container with LDPE tamper-evident closure	23 months	[3]
4°C	Not specified	Not specified	Not specified	[4]
-20°C	Dry, protected from light	Tightly sealed container	At least 2 years	[1]
2°C - 8°C	Not specified	Well-closed container	Not specified	[6]
-20°C	Not specified	Crystalline solid in supplied vial	≥ 4 years	[2]
Room Temperature	Away from moisture and light	Not specified	Not specified	[8]

## Experimental Protocols

Protocol for Stability Assessment of **Sodium 3-hydroxybutyrate** Powder via High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for assessing the purity and degradation of **Sodium 3-hydroxybutyrate** powder over time.

- Objective: To quantify the concentration of **Sodium 3-hydroxybutyrate** and detect the presence of any degradation products.
- Materials:
  - **Sodium 3-hydroxybutyrate** powder (test sample)
  - Reference standard of **Sodium 3-hydroxybutyrate**

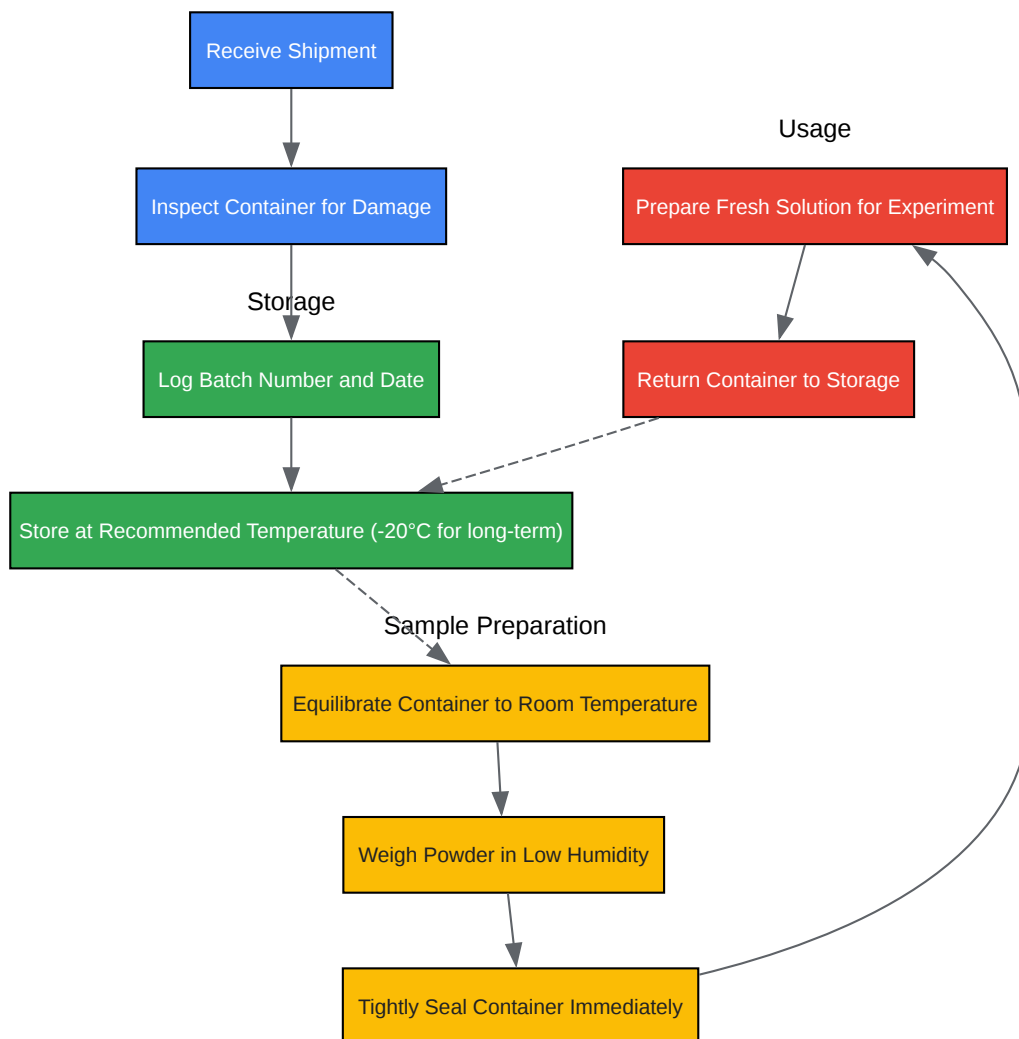
- HPLC-grade water
- HPLC-grade acetonitrile
- Formic acid or other suitable buffer components
- HPLC system with a UV or RI detector
- Appropriate HPLC column (e.g., C18)
- Methodology:
  1. Standard Preparation: Prepare a stock solution of the reference standard in HPLC-grade water. Create a series of calibration standards by diluting the stock solution to known concentrations.
  2. Sample Preparation: At each time point of the stability study, accurately weigh a known amount of the **Sodium 3-hydroxybutyrate** powder and dissolve it in a known volume of HPLC-grade water to achieve a concentration within the range of the calibration curve.
  3. Chromatographic Conditions (Example):
    - Mobile Phase: Isocratic elution with a mixture of acetonitrile and a buffered aqueous solution (e.g., 0.1% formic acid in water). The exact ratio should be optimized for the specific column and system.
    - Flow Rate: 1.0 mL/min
    - Column Temperature: 30°C
    - Injection Volume: 10 µL
    - Detection: UV at 210 nm or Refractive Index detector.
  4. Analysis: Inject the calibration standards to generate a standard curve. Then, inject the prepared samples from the stability study.

5. Data Interpretation: Quantify the concentration of **Sodium 3-hydroxybutyrate** in the samples by comparing the peak area to the standard curve. A decrease in the main peak area and the appearance of new peaks over time would indicate degradation.

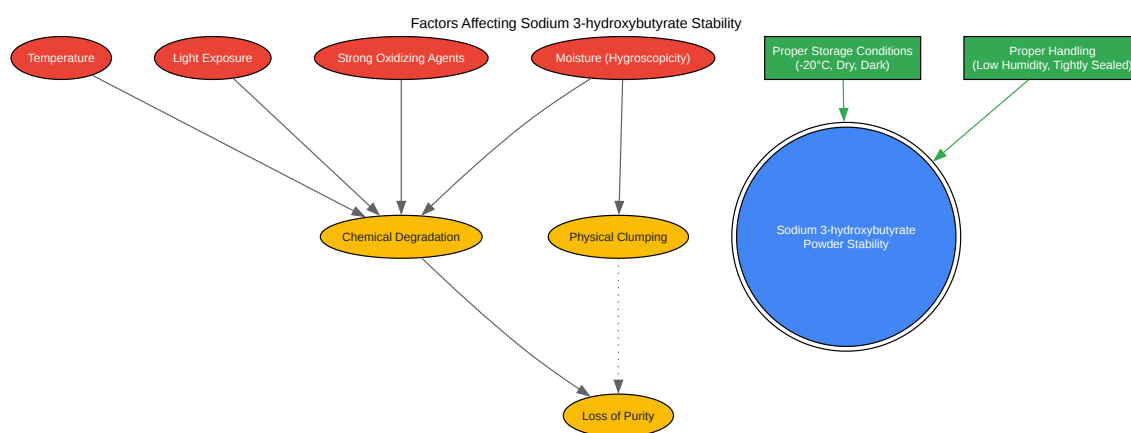
## Visualizations

## Workflow for Handling and Storage of Sodium 3-hydroxybutyrate Powder

## Receiving and Initial Inspection

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Caption: Recommended workflow for handling and storing **Sodium 3-hydroxybutyrate** powder.



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Caption: Key factors influencing the stability of **Sodium 3-hydroxybutyrate** powder.

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## References

- 1. adipogen.com [adipogen.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. avipharma.gr [avipharma.gr]
- 4. goldbio.com [goldbio.com]
- 5. fishersci.com [fishersci.com]
- 6. biosynth.com [biosynth.com]
- 7. food.ec.europa.eu [food.ec.europa.eu]
- 8. Sodium D-3-hydroxybutyrate (2,4- $\text{C}_4\text{H}_7\text{O}_4\text{Na}$ , 99%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
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